

# A Comparative Study of Adipate Plasticizers in Flexible PVC

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## Compound of Interest

Compound Name: *Butyl decyl adipate*

Cat. No.: *B12647238*

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A comprehensive analysis of the performance of Di(2-ethylhexyl) adipate (DEHA/DOA), Diisobutyl adipate (DINA), and Dioctyl adipate (DOA) in flexible Polyvinyl Chloride (PVC) formulations, providing researchers and drug development professionals with essential data for material selection and formulation development.

Adipate esters are a class of non-phthalate plasticizers widely utilized in the production of flexible PVC articles. Their favorable toxicological profile and performance characteristics, particularly at low temperatures, make them suitable for a variety of applications, including medical devices, food contact materials, and toys. This guide presents a comparative study of three common adipate plasticizers: Di(2-ethylhexyl) adipate (DEHA), which is also commonly referred to as Dioctyl adipate (DOA), and Diisobutyl adipate (DINA). The objective is to provide a clear, data-driven comparison of their performance in key areas such as plasticizer efficiency, mechanical properties, volatility, and migration resistance.

## Performance Comparison of Adipate Plasticizers

The selection of an appropriate plasticizer is critical in achieving the desired properties of a flexible PVC product. The following tables summarize the performance of DEHA/DOA and DINA based on available experimental data. It is important to note that direct, side-by-side comparative data for all three under identical conditions is limited in publicly available literature. The data presented here is compiled from various sources and should be interpreted with consideration for potential variations in experimental methodologies.

## Mechanical Properties

The mechanical properties of plasticized PVC, such as tensile strength and elongation at break, are crucial indicators of its flexibility and durability. These properties are significantly influenced by the type and concentration of the plasticizer used.

Property	DEHA / DOA	DINA	Test Method
Tensile Strength (MPa)	Lower	Higher	ASTM D882
Elongation at Break (%)	Higher	Lower	ASTM D882
Hardness (Shore A)	Lower	Higher	ASTM D2240

Note: The values presented are relative comparisons. Actual numerical values can vary depending on the specific formulation, including the concentration of the plasticizer and the presence of other additives.

## Physical Properties

Volatility and migration are critical parameters that determine the long-term performance and safety of a plasticized PVC material. Lower volatility indicates better permanence, while lower migration is essential for applications where the PVC comes into contact with other materials, particularly in food and medical applications.

Property	DEHA / DOA	DINA	Test Method
Volatility (Weight Loss %)	Higher	Lower	ASTM D1203
Migration into n-hexane (%)	Higher	Lower	ASTM D1239

Note: The values presented are relative comparisons. Actual numerical values can vary depending on the specific formulation and test conditions.

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility of experimental results. The following outlines the standard procedures for evaluating the key performance indicators of plasticizers in flexible PVC.

### Tensile Properties (ASTM D882)

This test method determines the tensile properties of thin plastic sheeting.

- Specimen Preparation: PVC sheets containing a specified concentration of the adipate plasticizer are prepared by a suitable method such as milling and compression molding. The sheets are then cut into dumbbell-shaped specimens of defined dimensions.
- Procedure: The specimens are conditioned at a standard temperature and humidity. The thickness of each specimen is measured. The specimen is then mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen fails.
- Data Analysis: The tensile strength (maximum stress the material can withstand) and elongation at break (the extent to which the material stretches before breaking) are calculated from the load-extension curve.

### Volatility (ASTM D1203)

This test method determines the loss of mass from a plastic material under controlled conditions of temperature and time.

- Specimen Preparation: Circular specimens of a specified diameter are cut from the plasticized PVC sheet.
- Procedure: The initial weight of the specimens is recorded. The specimens are then placed in a container with activated carbon and exposed to a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- Data Analysis: After the exposure period, the specimens are removed, cooled, and reweighed. The percentage of weight loss is calculated, which represents the volatility of the plasticizer.

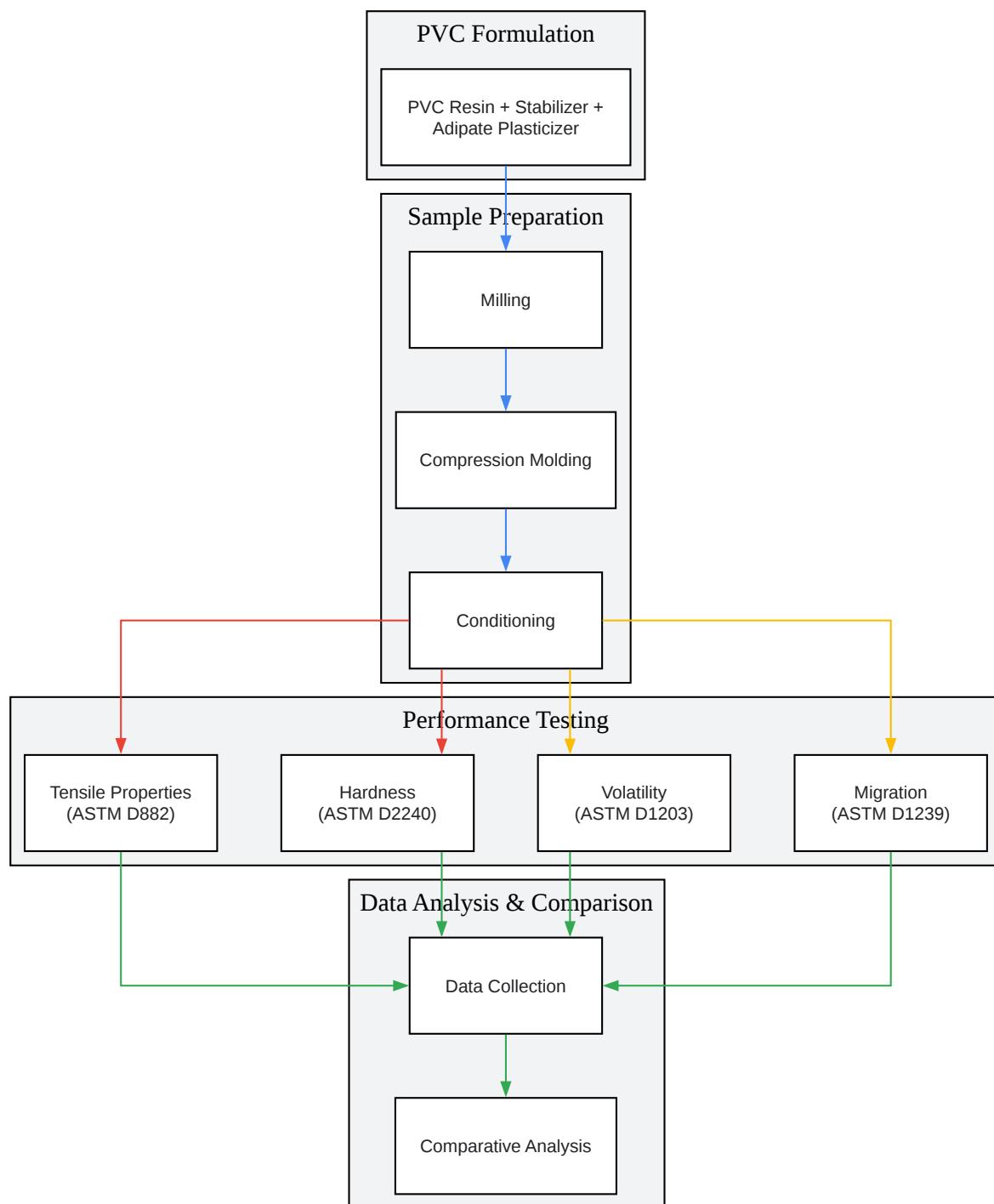
## Migration into n-hexane (ASTM D1239)

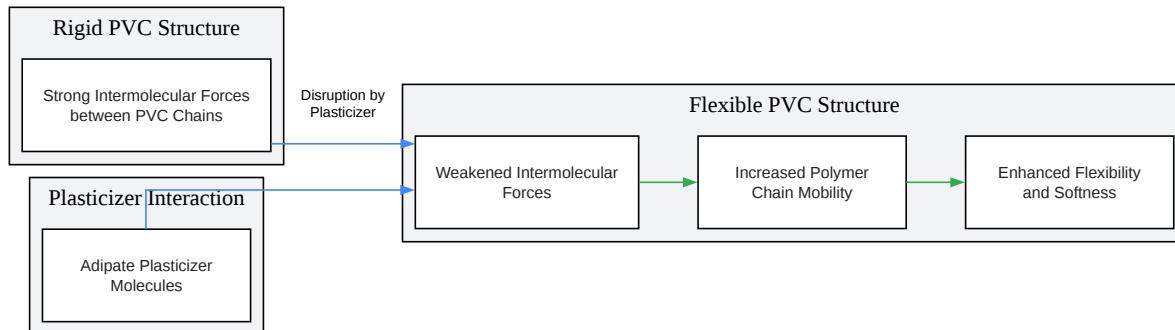
This test method measures the resistance of plastic films to extraction by chemicals.

- Specimen Preparation: Specimens of a defined size are cut from the plasticized PVC sheet.
- Procedure: The initial weight of the specimens is recorded. The specimens are then completely immersed in n-hexane at a specified temperature for a defined period.
- Data Analysis: After immersion, the specimens are removed, dried, and reweighed. The percentage of weight loss is calculated, indicating the extent of plasticizer migration into the solvent.

## Experimental Workflow and Signaling Pathways

To visualize the logical flow of a comparative study of plasticizers, the following diagrams are provided.



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